

Safe Disposal of AC-7954: A Procedural Guide

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Compound of Interest

Compound Name: AC-7954

Cat. No.: B1665392

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This document provides essential safety and logistical information for the proper disposal of **AC-7954**, a non-peptide urotensin-II (UT) receptor agonist. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

I. AC-7954 Safety and Handling Profile

Before handling or disposing of **AC-7954**, it is crucial to be aware of its known properties and the required personal protective equipment (PPE).

Property	Information	Source
Physical Form	Solid	
Color	White	
CAS Number	477313-09-0	[1]
Storage Class	11 - Combustible Solids	
Personal Protective Equipment (PPE)	Eyeshields, Gloves, type N95 (US) respirator	

II. Step-by-Step Disposal Protocol for AC-7954

The following procedure outlines the recommended steps for the safe disposal of **AC-7954**. This protocol is based on general best practices for combustible solid chemical waste. Always

consult your institution's specific environmental health and safety (EHS) guidelines.

Step 1: Preparation and Personal Protective Equipment (PPE)

- Ensure you are in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE as specified in the table above: safety glasses or goggles, chemical-resistant gloves, and a lab coat. A type N95 (US) respirator is also recommended.

Step 2: Waste Segregation

- **AC-7954** waste, including any unused product and contaminated materials, must be segregated from general laboratory waste.
- Designate a specific, clearly labeled hazardous waste container for **AC-7954**. The container should be made of a material compatible with the chemical.

Step 3: Containerizing Waste

- **Solid Waste:** Carefully transfer any solid **AC-7954** waste into the designated hazardous waste container. Avoid creating dust.
- **Contaminated Materials:** Any materials that have come into contact with **AC-7954**, such as weighing paper, gloves, and pipette tips, should also be placed in the designated hazardous waste container.
- **Empty Containers:** "Empty" containers of **AC-7954** should be triple-rinsed with a suitable solvent (e.g., ethanol or methanol). The rinsate must be collected and disposed of as hazardous waste in a designated liquid waste container. After rinsing, the container can be disposed of according to your institution's guidelines for decontaminated labware.

Step 4: Labeling and Storage

- Securely close the hazardous waste container.
- Label the container clearly with "Hazardous Waste," the full chemical name "(±)-3-(4-Chlorophenyl)-3-(2-(dimethylamino)ethyl)isochroman-1-one hydrochloride (**AC-7954**)," and the approximate quantity of waste.

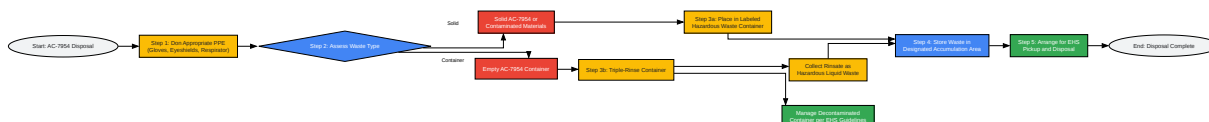
- Store the sealed waste container in a designated, secure waste accumulation area, away from incompatible materials.

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Never dispose of **AC-7954** down the drain or in the regular trash.

III. Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **AC-7954**.



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Caption: Logical workflow for the safe disposal of **AC-7954** and associated waste.

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References

- 1. (±)-AC 7954 hydrochloride | CAS 477313-09-0 | Tocris Bioscience [tocris.com]
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